

2-Acetyl-3-methylcyclohexane-1,4-dione review of literature

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Compound of Interest

Compound Name: 2-Acetyl-3-methylcyclohexane-1,4-dione

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An In-depth Technical Guide to the Synthesis, Properties, and Biological Activities of 2-Acetyl-cyclohexane-diones and Related Compounds

Audience: Researchers, scientists, and drug development professionals.

Disclaimer: Direct literature on **2-Acetyl-3-methylcyclohexane-1,4-dione** is limited. This guide provides a comprehensive review of closely related and structurally similar compounds to offer predictive insights and a thorough understanding of this chemical class.

Introduction

Cyclohexane-dione scaffolds are prevalent in a variety of natural products and synthetic compounds, exhibiting a wide range of biological activities. The addition of an acetyl group to this core structure, as seen in 2-acetyl-cyclohexane-diones, can significantly influence their chemical reactivity and biological function. These compounds and their derivatives have garnered interest for their potential as herbicides, antimicrobial agents, and valuable intermediates in organic synthesis. This document provides a detailed overview of the available scientific literature on 2-acetyl-cyclohexane-diones and related structures, focusing on their synthesis, chemical properties, and biological activities, with a particular emphasis on quantitative data and experimental protocols.

Physicochemical Properties of Cyclohexane-dione Derivatives

A summary of the key physicochemical properties of various cyclohexane-dione derivatives is presented below. This data is crucial for understanding the behavior of these compounds in different experimental settings.

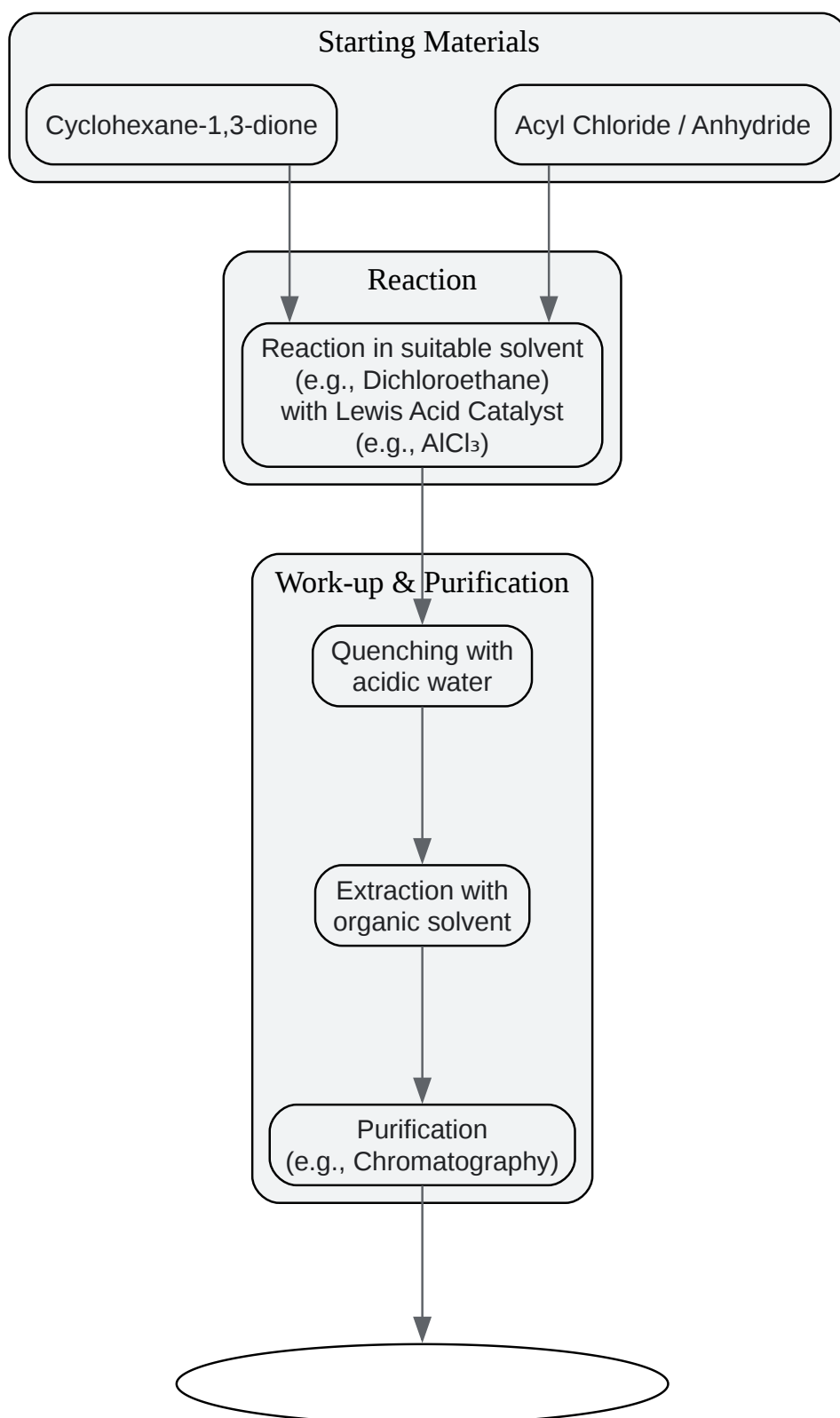
Compound Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Notes
2-Acetyl-cyclohexane-1,3-dione	4056-73-9	C ₈ H ₁₀ O ₃	154.16	A synthetic quinoline derivative with antimicrobial properties.
2-Acetyl-5,5-dimethylcyclohexane-1,3-dione	1755-15-3	C ₁₀ H ₁₄ O ₃	182.22	Also known as 2-Acetyldimedone.
2-Methyl-cyclohexane-1,3-dione	1193-55-1	C ₇ H ₁₀ O ₂	126.15	
2-Acetyl-3-methylcyclohexanone	Not Available	C ₉ H ₁₄ O ₂	Not Available	
Cyclohexane-1,4-dione	637-88-7	C ₆ H ₈ O ₂	112.13	A valuable starting product for various syntheses.

Synthesis Protocols

The synthesis of cyclohexane-dione derivatives often involves condensation and cyclization reactions. Below are detailed experimental protocols for related compounds.

General Synthesis of 2-Acyl-cyclohexane-1,3-diones

A common method for synthesizing 2-acyl-cyclohexane-1,3-diones involves the acylation of cyclohexane-1,3-dione. While specific reaction conditions may vary, a general workflow is outlined below.



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Caption: General workflow for the synthesis of 2-acyl-cyclohexane-1,3-diones.

Preparation of Cyclohexane-1,4-dione

Cyclohexane-1,4-dione can be prepared by the acid hydrolysis of its tetramethyl diketal, which is obtained through the catalytic hydrogenation of p-benzoquinone tetramethyl diketal.

Step 1: Hydrogenation of p-benzoquinone tetramethyl diketal

- Reactants: p-benzoquinone tetramethyl diketal, hydrogen gas.
- Catalyst: Hydrogenation catalyst (e.g., Raney nickel).
- Medium: Basic medium (e.g., methanolic sodium hydroxide).
- Temperature: -10°C to +150°C.
- Procedure: The p-benzoquinone tetramethyl diketal is reduced with hydrogen in the presence of the catalyst in a basic solvent. After the reaction, the catalyst is filtered off, and the solvent is evaporated. The resulting crystalline mass is recrystallized from methanol to yield cyclohexanedione-(1,4)-tetramethyl diketal.

Step 2: Acid Hydrolysis to Cyclohexane-1,4-dione

- Reactant: Cyclohexanedione-(1,4)-tetramethyl diketal.
- Reagent: Dilute sulfuric acid (e.g., 1 N H₂SO₄).
- Solvent: Methanol.
- Temperature: 40°C.
- Procedure: The diketal is suspended in methanol, and dilute sulfuric acid is added. The mixture is stirred for several hours. Recrystallization from ethanol yields pure cyclohexanedione-1,4-dione.

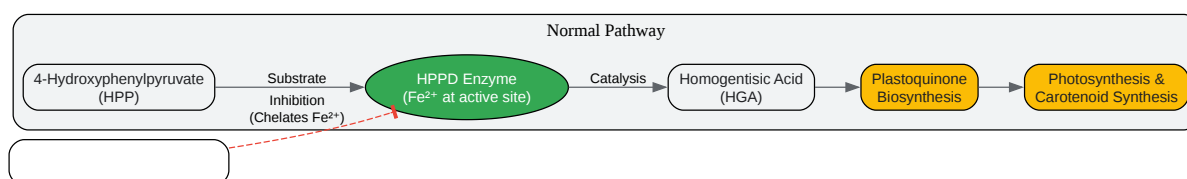
Biological Activity

Derivatives of 2-acetyl-cyclohexane-dione have shown notable biological activities, particularly as herbicides and antimicrobial agents.

Herbicidal Activity: HPPD Inhibition

Several 2-acyl-cyclohexane-1,3-diones are known to act as herbicides by inhibiting the enzyme p-hydroxyphenylpyruvate dioxygenase (HPPD). This enzyme is crucial for the biosynthesis of plastoquinone, an essential cofactor in photosynthesis and carotenoid production.

The inhibitory activity is attributed to the ability of the 1,3-dione moiety to chelate the ferrous ion in the active site of the HPPD enzyme.



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Caption: Mechanism of HPPD inhibition by 2-acyl-cyclohexane-1,3-diones.

A study on a series of 2-acyl-cyclohexane-1,3-dione congeners revealed that the length of the acyl side chain is critical for inhibitory activity, with an 11-carbon chain being optimal.

Compound	Description	IC ₅₀ (app) (μM)
5d	2-acyl-cyclohexane-1,3-dione with a C ₁₁ alkyl side chain	0.18 ± 0.02
Sulcotrione	Commercial triketone herbicide	0.25 ± 0.02

Antimicrobial Activity

2-Acetyl-cyclohexane-1,3-dione has demonstrated bacteriostatic properties against Gram-positive bacteria such as *Staphylococcus* and *Clostridium perfringens*. However, it was not

effective against *Listeria monocytogenes* or Gram-negative bacteria like *Escherichia coli*. The mechanism of action is suggested to involve the chelation of metal ions like copper and zinc.

In a separate study, metal complexes of novel cyclohexane-1,3-dione ligands were synthesized and screened for antibacterial activity. Some zinc and copper complexes showed enhanced activity against *E. coli*, *Enterococcus faecalis*, *Staphylococcus aureus*, and *Salmonella typhimurium* compared to the ligands alone.

Spectroscopic Data

Spectroscopic data is essential for the structural elucidation and characterization of these compounds. While a comprehensive dataset for the target molecule is unavailable, data for related structures can be found in public databases.

- ^1H NMR and ^{13}C NMR: Spectra for 2-Acetyl-1,3-cyclohexanedione are available through databases like PubChem, sourced from Sigma-Aldrich.
- IR Spectrum: The NIST WebBook contains the IR spectrum for 2-acetyl-5,5-dimethyl-1,3-cyclohexanedione.

Conclusion

While direct research on 2-

- To cite this document: BenchChem. [2-Acetyl-3-methylcyclohexane-1,4-dione review of literature]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b068189#2-acetyl-3-methylcyclohexane-1-4-dione-review-of-literature\]](https://www.benchchem.com/product/b068189#2-acetyl-3-methylcyclohexane-1-4-dione-review-of-literature)

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